

Long-term storage conditions for Cyclo(Gly-L-Pro) powder

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Compound of Interest

Compound Name: Cyclo(Gly-L-Pro)

Cat. No.: B096141

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Technical Support Center: Cyclo(Gly-L-Pro)

This guide provides detailed information on the long-term storage and handling of **Cyclo(Gly-L-Pro)** powder for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the optimal temperature for long-term storage of **Cyclo(Gly-L-Pro)** powder?

For long-term stability, lyophilized **Cyclo(Gly-L-Pro)** powder should be stored at low temperatures, preferably -20°C or -80°C.[1][2][3] Most suppliers recommend -20°C for storage periods of up to 3 years.[4][5] Storing at -80°C can further enhance stability, especially for highly sensitive applications or very long-term storage.[3][6]

Q2: How critical are moisture and light for the stability of the powder?

Exposure to moisture and light is detrimental to the long-term stability of **Cyclo(Gly-L-Pro)** powder.[4][7]

- **Moisture:** The powder is often hygroscopic and can absorb moisture from the air, which significantly decreases its stability and may reduce the actual peptide content in the vial.[7][8] This can lead to hydrolysis and degradation.[1][2] Always store the powder in a tightly sealed container, preferably in a desiccator or with a desiccant pack.[3]

- Light: Peptides should be protected from direct or intense light.[2][7][8] Store vials in a dark place or use amber-colored vials.

Q3: What is the expected shelf-life of **Cyclo(Gly-L-Pro)** powder when stored correctly?

When stored under ideal conditions (-20°C or -80°C, protected from moisture and light), **Cyclo(Gly-L-Pro)** powder can be stable for several years.[7] Specific supplier data indicates a shelf-life of 1 to 3 years.[4][6]

Q4: I've just received a shipment of **Cyclo(Gly-L-Pro)**. It arrived at room temperature. Is it still viable?

Yes. Lyophilized peptides like **Cyclo(Gly-L-Pro)** are generally stable at room temperature for several days to weeks, which is sufficient for shipping purposes.[2][8] Upon receipt, the product should be immediately transferred to the recommended long-term storage conditions (-20°C or colder) to ensure its stability.[2]

Q5: How should I handle the powder when taking a sample for my experiment?

To prevent moisture contamination, it is crucial to allow the vial to equilibrate to room temperature in a desiccator before opening it.[2][3][7] Opening a cold vial will cause condensation of atmospheric moisture onto the powder, compromising its stability.[7] After weighing the desired amount, the vial should be resealed promptly, preferably under an inert gas like nitrogen or argon, and returned to cold storage.[1][7]

Q6: What about storing **Cyclo(Gly-L-Pro)** after it has been dissolved in a solvent?

Solutions of **Cyclo(Gly-L-Pro)** are significantly less stable than the lyophilized powder.[2][8] If you must store it in solution, prepare aliquots to avoid repeated freeze-thaw cycles, which can degrade the peptide.[2][7] Store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[6][9] It is often recommended to use sterile buffers at a pH of 5-6 to prolong the life of the peptide in solution.[7][10]

Storage Condition Summary

The following tables summarize the recommended storage conditions for **Cyclo(Gly-L-Pro)**.

Table 1: Long-Term Storage of Lyophilized **Cyclo(Gly-L-Pro)** Powder

Parameter	Recommended Condition	Shelf-Life	Rationale
Temperature	-20°C or -80°C[4][5][6]	1 to 3+ years[4][6][7]	Minimizes chemical degradation, hydrolysis, and oxidation.[1][3]
Humidity	Store in a desiccator or with desiccant.[3]	N/A	Prevents moisture absorption, which can lead to hydrolysis.[2][7]
Light	Keep away from direct sunlight; store in the dark.[4][7]	N/A	Prevents light-induced degradation.
Atmosphere	Tightly sealed container; consider backfilling with inert gas (Nitrogen/Argon). [1][7]	N/A	Reduces oxidation risk.

Table 2: Storage of **Cyclo(Gly-L-Pro)** in Solution

Temperature	Recommended Duration	Key Considerations
-80°C	Up to 6 months[6][9]	Prepare aliquots to avoid freeze-thaw cycles. Use sterile buffers (pH 5-6).[2][7]
-20°C	Up to 1 month[6][9]	Less stable than at -80°C. Aliquoting is critical.
4°C	1 to 2 weeks[8]	For short-term use only. Risk of microbial contamination is higher.
Room Temperature	Not Recommended	Significant degradation can occur.[1]

Troubleshooting Guide

Problem 1: The powder appears clumpy, gummy, or has reduced in volume.

- Possible Cause: Moisture absorption. This can happen if the vial was opened while still cold or not sealed properly.[7][8]
- Solution: While the peptide may still be usable, its effective concentration is compromised. It is recommended to use a fresh vial for quantitative experiments. To prevent this, always allow the vial to warm to room temperature in a desiccator before opening and reseal it tightly.[3]

Problem 2: The reconstituted peptide solution is not fully dissolving.

- Possible Cause: The peptide may have degraded due to improper storage, or the chosen solvent may not be optimal. **Cyclo(Gly-L-Pro)** has specific solubility characteristics.
- Solution:
 - Confirm the appropriate solvent. **Cyclo(Gly-L-Pro)** is highly soluble in water (H₂O) and Dimethyl sulfoxide (DMSO).[4][6]
 - Try gentle warming or sonication, as this can aid dissolution.[4][7]

- If solubility issues persist after long-term storage, it may indicate degradation. Consider using a new batch for critical applications.

Problem 3: Experimental results are inconsistent or show reduced activity.

- Possible Cause: Peptide degradation due to improper long-term storage or repeated freeze-thaw cycles of stock solutions.[2]
- Solution:
 - Review your storage and handling protocol against the recommendations.
 - Always use fresh aliquots for each experiment to avoid degradation from freeze-thaw cycles.[7]
 - If degradation is suspected, obtain a new vial of the peptide and compare results.

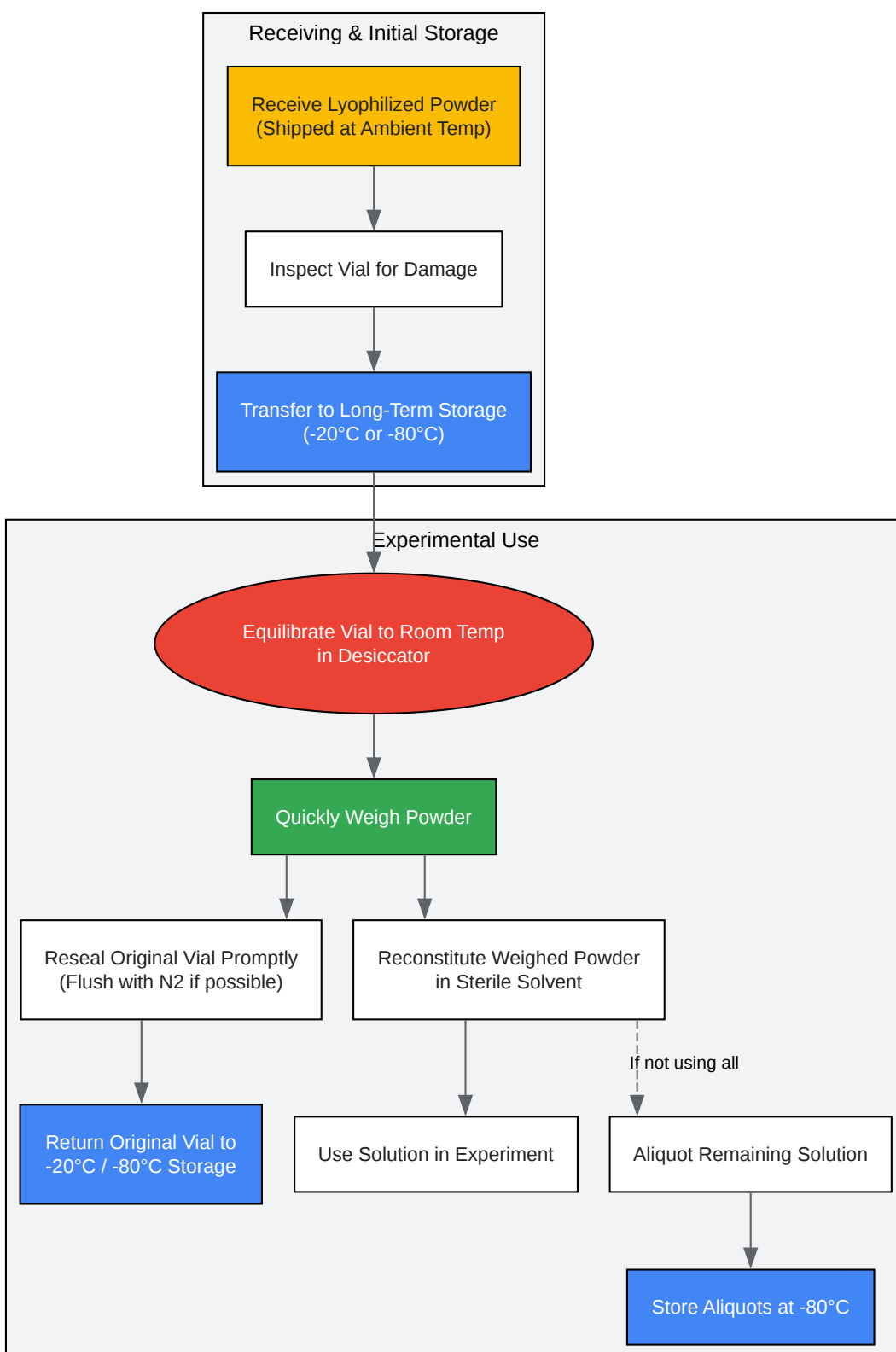
Experimental Protocols

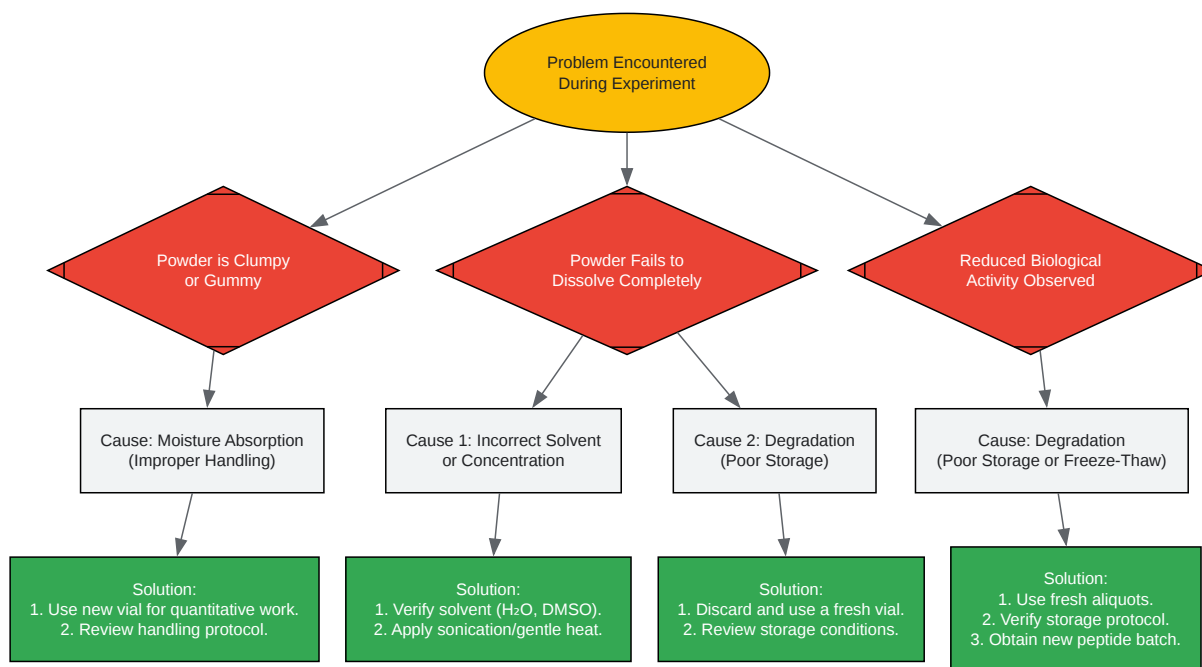
Protocol: Proper Handling and Reconstitution of **Cyclo(Gly-L-Pro)** Powder

- Preparation: Move the sealed vial of lyophilized **Cyclo(Gly-L-Pro)** powder from cold storage (-20°C or -80°C) to a desiccator at room temperature.
- Equilibration: Allow the vial to sit in the desiccator for at least 30-60 minutes to ensure it has fully equilibrated to room temperature. This prevents water condensation.[2][7]
- Weighing: Briefly open the vial in a low-humidity environment. Quickly weigh the desired amount of powder and place it in a new, sterile tube.
- Resealing: Tightly reseal the original vial immediately. If possible, flush the headspace with a dry, inert gas (e.g., nitrogen) before sealing to displace air and moisture.[7]
- Storage of Original Vial: Return the original powder vial to its designated long-term storage condition (-20°C or colder).
- Reconstitution: Add the appropriate volume of sterile solvent (e.g., DMSO or sterile water) to the newly weighed powder. Vortex or sonicate gently until the peptide is fully dissolved.[4]

- Storage of Solution: If not using the entire solution immediately, create single-use aliquots and store them at -80°C.^[6]^[9] Label each aliquot clearly with the concentration and date of preparation.

Visualizations





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